

Personal protective equipment for handling Butethamine

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Compound of Interest

Compound Name: Butethamine

Cat. No.: B1197893

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Essential Safety and Handling Guide for Butethamine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Butethamine**. It outlines the necessary personal protective equipment (PPE), safe handling procedures, and disposal plans to ensure a secure laboratory environment. By adhering to these procedural, step-by-step instructions, you can minimize risks and maintain a high standard of laboratory safety.

Chemical and Physical Properties of Butethamine

Understanding the properties of **Butethamine** is fundamental to its safe handling. The following table summarizes key data for **Butethamine** and its hydrochloride salt.

Property	Value	Source
Chemical Name	2-(2-methylpropylamino)ethyl 4-aminobenzoate	PubChem[1]
CAS Number	2090-89-3	PubChem[1]
Molecular Formula	C13H20N2O2	PubChem[1]
Molecular Weight	236.31 g/mol	PubChem[1]
Appearance	Information not available	
Melting Point	192-196 °C (hydrochloride salt)	ChemicalBook[2]
Solubility	Soluble in water (hydrochloride salt)	ChemicalBook[2]
Occupational Exposure Limits (OELs)	Not established by OSHA, NIOSH, or ACGIH.	OSHA, NIOSH, ACGIH

Note on Occupational Exposure Limits (OELs): As of the latest review, specific Occupational Exposure Limits (OELs) such as the Permissible Exposure Limit (PEL) from OSHA, Recommended Exposure Limit (REL) from NIOSH, or Threshold Limit Value (TLV) from ACGIH have not been established for **Butethamine**.^{[3][4][5]} In the absence of established OELs, a conservative approach should be adopted, and exposure should be kept as low as reasonably achievable.

Personal Protective Equipment (PPE)

The use of appropriate PPE is the final and a critical barrier against chemical exposure.^[6] The following PPE is mandatory when handling **Butethamine**:

PPE Category	Specification	Rationale
Hand Protection	Wear two pairs of chemotherapy-grade, powder-free gloves that meet the ASTM D6978 standard.[7] The inner glove should be worn under the gown cuff, and the outer glove over the cuff.[7] Change gloves every 30-60 minutes or immediately if contaminated or damaged.[6] [7]	To prevent skin contact and absorption. Double-gloving provides an additional layer of protection.
Body Protection	A disposable, long-sleeved gown made of a low-permeability fabric with a solid front and tight-fitting cuffs. Gowns should be changed every 2-3 hours or immediately if contaminated.[7]	To protect the skin and clothing from contamination.
Eye and Face Protection	Chemical safety goggles are required to protect against splashes.[7] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[6]	To prevent eye contact, which can cause serious damage.
Respiratory Protection	In the absence of a specific OEL and when working with the powdered form or creating aerosols, a fit-tested N95 respirator or higher is recommended.[7] For unpacking non-plastic containers that may have broken in transit, an elastomeric half-mask with a	To prevent inhalation of airborne particles.

multi-gas cartridge and P100-filter should be considered.[7]

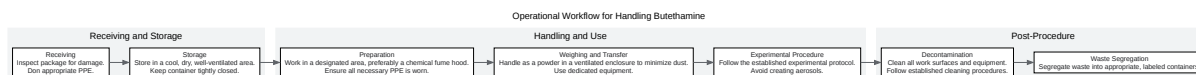
Foot Protection

Disposable, skid-resistant, and water-resistant shoe covers should be worn over footwear. Two pairs of shoe covers are recommended when compounding hazardous drugs.[5][7]

To prevent the tracking of contamination outside of the work area.

Operational Plan for Handling Butethamine

A systematic approach to handling **Butethamine** from receipt to use is essential for safety. The following workflow outlines the key steps.



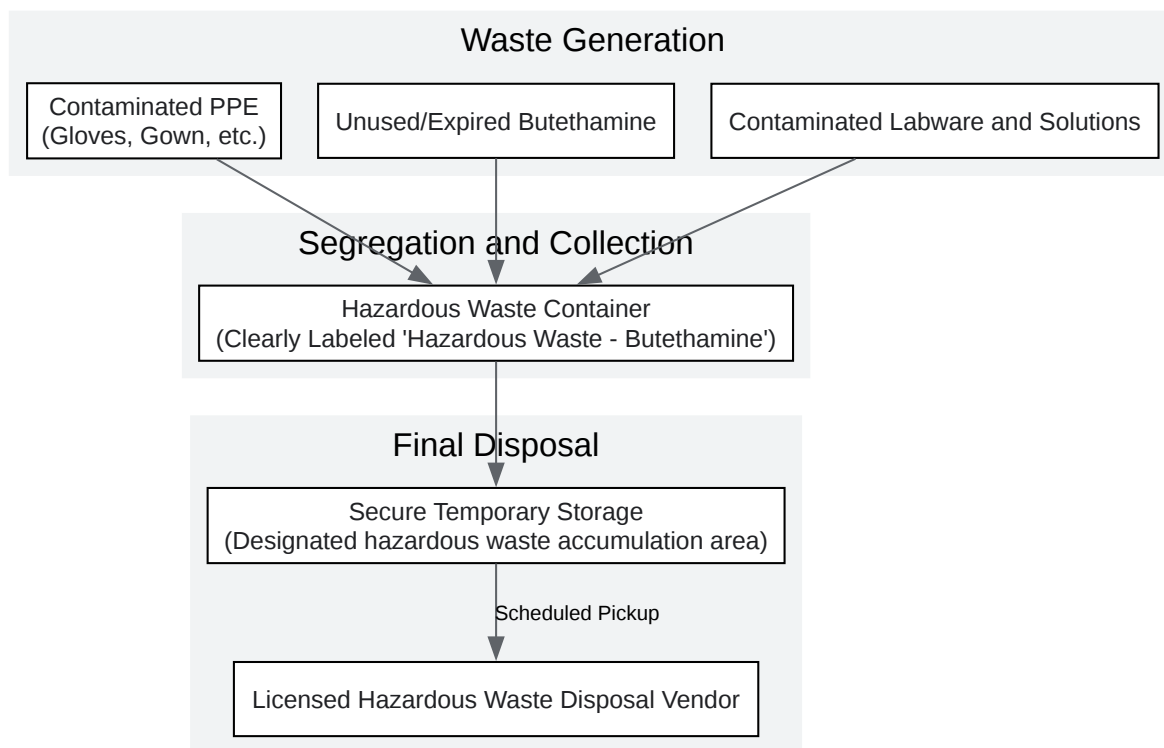
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Caption: A logical workflow for the safe handling of **Butethamine** in a laboratory setting.

Disposal Plan for Butethamine Waste

Proper disposal of **Butethamine** waste is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Plan for Butethamine Waste



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- To cite this document: BenchChem. [Personal protective equipment for handling Butethamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197893#personal-protective-equipment-for-handling-butethamine]

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